

penicillin V probenecid boosting pharmacokinetics

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Compound Focus: Penicillin V

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Frequently Asked Questions (FAQ)

- **Q1: What is the primary pharmacokinetic effect of combining probenecid with penicillin V?**
 - **A:** Probenecid acts as a renal tubular blocking agent. It **competitively inhibits** the organic anion transporters (OAT) in the kidneys that are responsible for secreting **penicillin V** [1] [2]. This inhibition significantly reduces the renal excretion of **penicillin V**, leading to higher and more sustained plasma concentrations of the antibiotic [3] [4].
- **Q2: What is the clinical significance of this boosting effect?**
 - **A:** The increased plasma concentration improves pharmacodynamic target attainment. A 2024 study demonstrated that the addition of probenecid allows **penicillin V** to maintain effective concentrations against *Streptococcus pneumoniae* with a **fourfold higher Minimum Inhibitory Concentration (MIC)** [3] [5] [4]. This can extend the utility of **penicillin V** against less susceptible strains and may help address drug supply shortages.
- **Q3: Were there any safety concerns with the combination in recent studies?**
 - **A:** In a 2024 randomised crossover study with 20 healthy volunteers, the addition of probenecid to **penicillin V** was reported to be **safe and well-tolerated** [3] [5] [4]. No serious adverse events were linked to the combination therapy in this controlled setting.
- **Q4: What is a critical analytical consideration when measuring the boosted antibiotic concentration?**
 - **A:** It is crucial to measure the **free (unbound) drug concentration**, not just the total concentration. Only the unbound fraction is pharmacologically active. Modern studies use techniques like ultra-filtration prior to analysis (e.g., LC-MS/MS) to accurately determine the free concentration, which reflects the true active drug levels [3].

Quantitative Data Summary

The table below summarizes key pharmacokinetic findings from a 2024 randomized crossover study, showing the impact of probenecid on **penicillin V** concentrations at two critical time points [3] [4].

Parameter	Time Post-Dose	Penicillin V Alone (Mean, mg/L)	Penicillin V + Probenecid (Mean, mg/L)	Mean Difference (95% CI, mg/L)	P-value
Total Serum Concentration	45 min	Data not fully specified	Data not fully specified	4.32 (3.20 - 5.32)	< 0.001
Total Serum Concentration	180 min	Data not fully specified	Data not fully specified	2.2 (1.58 - 3.25)	< 0.001
Free (Unbound) Serum Concentration	45 min	Data not fully specified	Data not fully specified	1.15 (0.88 - 1.42)	< 0.001
Free (Unbound) Serum Concentration	180 min	Data not fully specified	Data not fully specified	0.5 (0.35 - 0.76)	< 0.001

Detailed Experimental Protocol

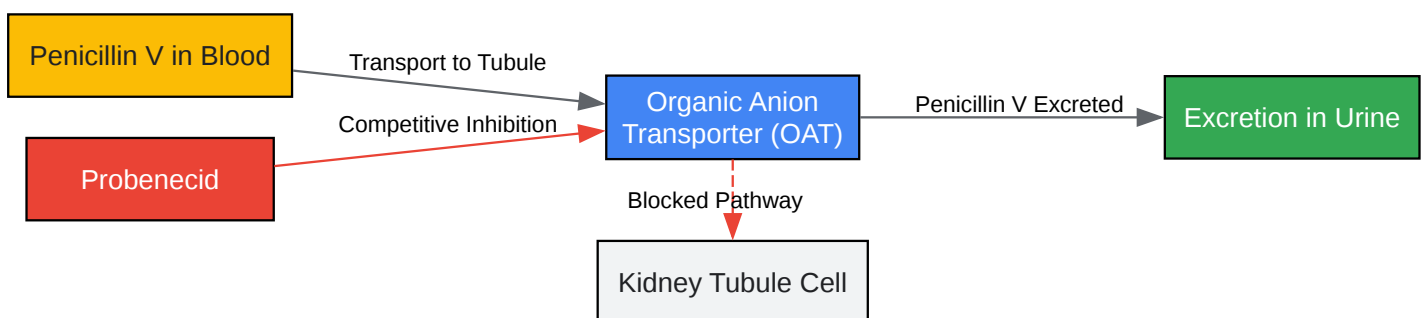
The following methodology is based on the 2024 study "[Towards pharmacokinetic boosting of phenoxymethylpenicillin (penicillin-V) using probenecid for the treatment of bacterial infections]" [3] [6].

- **1. Study Design:** A randomised, open-label, crossover trial in healthy volunteers.
- **2. Participant Preparation:**
 - **Inclusion Criteria:** Adults >18 years, estimated Glomerular Filtration Rate (eGFR) > 90 mL/min/1.73 m², no known allergy to penicillin or probenecid [3] [6].
 - **Pre-Study Dosing:** Participants commenced treatment **36 hours** before the study visit, taking five doses of the assigned regimen (at 0, 6, 12, 18, 24, and 30 hours) and documenting it in a diary [3].
- **3. Intervention & Sampling:**

- On the study day, participants took an **observed 6th dose** of either penicillin-V alone or penicillin-V with probenecid (500 mg) [3] [6].
- Blood samples were drawn at **45 minutes and 180 minutes** post-dose [3].
- Samples were processed (clotted, spun at 3000 g for 5 min), and serum was aliquoted and frozen at **-80 °C** until analysis [3].
- **4. Bioanalysis:**
 - **Technique:** High-performance liquid chromatography/triple quadrupole mass spectrometry (TQ LC/MS) [3].
 - **Free Drug Measurement:** Free concentrations were determined using **ultra-filtration** (30 kDa molecular weight cut-off) prior to analysis [3].
 - **Assay Performance:** The method's limit of quantification was 0.01 mg/L, with inter-day and intra-run performance meeting FDA and EMA standards [3].
- **5. Pharmacokinetic/Pharmacodynamic (PK/PD) Analysis:**
 - A pharmacokinetic model was developed using tools like Pmetrics in R.
 - The **Probability of Target Attainment (PTA)** was calculated for various MICs against *Streptococcus pneumoniae* to estimate the clinical impact [3].

Mechanism of Boosting

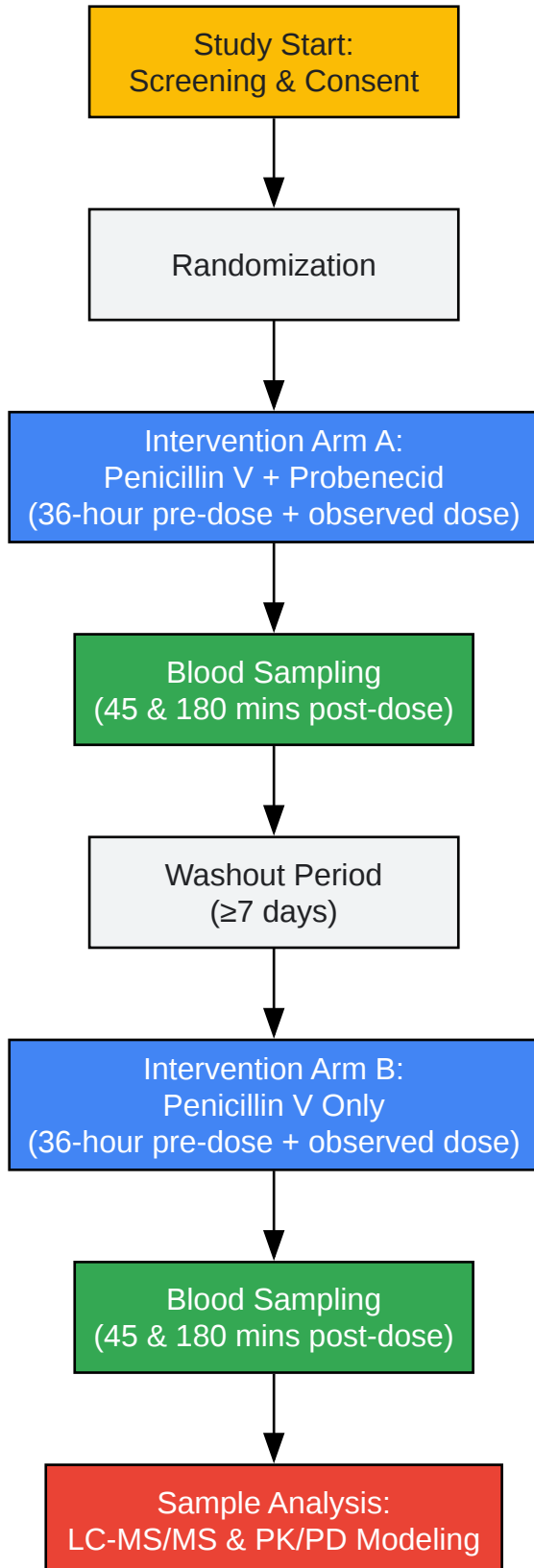
The following diagram illustrates how probenecid inhibits the renal excretion of **penicillin V**, leading to increased plasma concentrations.



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Experimental Workflow

This flowchart outlines the key stages of a clinical study designed to evaluate the pharmacokinetic boosting of **penicillin V** by probenecid.



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References

1. Probenecid: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. - Wikipedia Probenecid [en.wikipedia.org]
3. Towards pharmacokinetic of phenoxymethylpenicillin... boosting [pmc.ncbi.nlm.nih.gov]
4. Towards pharmacokinetic boosting of ... [pubmed.ncbi.nlm.nih.gov]
5. Towards pharmacokinetic of phenoxymethylpenicillin... boosting [livrepository.liverpool.ac.uk]
6. Addition of Probenecid to Penicillin-V Therapy [patlynk.com]

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